

Physical properties of 2,3,5-Trimethylhexane (boiling point, density)

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Compound of Interest

Compound Name: 2,3,5-Trimethylhexane

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Physical Properties of 2,3,5-Trimethylhexane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key physical properties of **2,3,5-trimethylhexane**, specifically its boiling point and density. The information is compiled from various scientific sources to ensure accuracy and relevance for research and development applications.

Core Physical Properties

2,3,5-trimethylhexane is a branched-chain alkane with the chemical formula C_9H_{20} . As a colorless liquid, its physical characteristics are crucial for its application as a solvent and in fuel production.

Quantitative Data Summary

The boiling point and density of **2,3,5-trimethylhexane** have been reported with some variability across different sources. This variance can be attributed to different experimental conditions and measurement techniques. The following table summarizes the reported values.

Physical Property	Reported Values	Notes
Boiling Point	111-114 °C[1]	
131.8 ± 7.0 °C[2]	at 760 mmHg	
131.8 °C[3][4]	at 760 mmHg	
131 °C[5]		
131.4 °C[6]		
Density	0.757 g/cm³[1]	
0.7 ± 0.1 g/cm³[2]		
0.719 g/cm³[3][4]		
0.7258 g/cm³[6]	at 20 °C	
0.717 g/mL[5]		

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **2,3,5-trimethylhexane** are not extensively detailed in publicly available literature, general and well-established methods for determining the boiling point and density of alkanes are applicable.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For alkanes like **2,3,5-trimethylhexane**, common laboratory methods for its determination include the Thiele tube method and the capillary method.[7][8]

Thiele Tube Method: A Step-by-Step Protocol

- **Sample Preparation:** A small sample (less than 0.5 mL) of **2,3,5-trimethylhexane** is placed in a small test tube or a Durham tube.[7]

- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the sample tube with the open end submerged in the liquid.^[7]
- **Apparatus Setup:** The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).^[7]
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.^[7]
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the sample, forming a steady stream of bubbles.^[7]
- **Boiling Point Reading:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid begins to enter the capillary tube. This occurs when the vapor pressure of the sample equals the atmospheric pressure.^[8]

Determination of Density

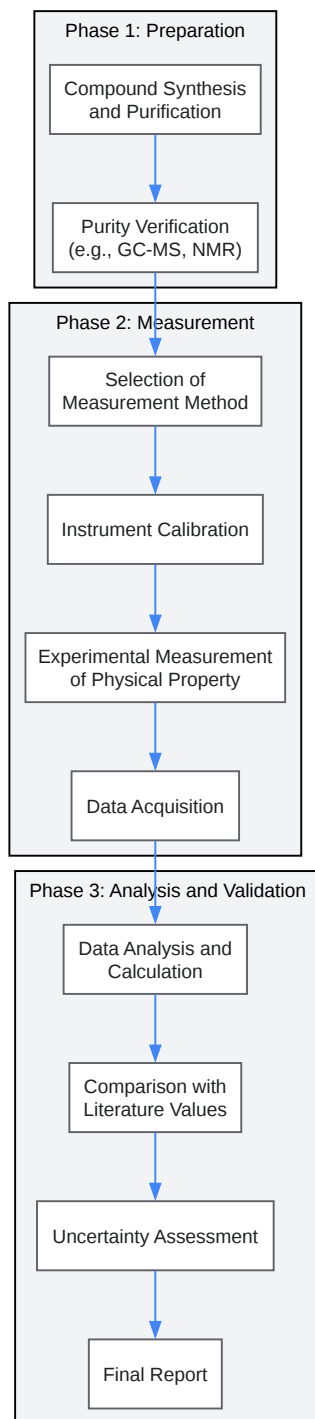
The density of a liquid is its mass per unit volume. For alkanes, a common and precise method for density measurement is the use of a vibrating tube densimeter.^{[9][10]} Molecular dynamics simulations are also employed to predict the density of n-alkanes.^{[11][12]}

Vibrating Tube Densitometer: A Methodological Overview

- **Instrument Calibration:** The vibrating tube densimeter is first calibrated using two standards of known density, typically dry air and pure water.
- **Sample Injection:** A small, bubble-free sample of **2,3,5-trimethylhexane** is introduced into the U-shaped vibrating tube within the instrument.
- **Oscillation Measurement:** The tube is electromagnetically excited to oscillate at its natural frequency. This frequency is dependent on the total mass of the tube and its contents.
- **Density Calculation:** The instrument measures the oscillation period and, based on the calibration, calculates the density of the sample. The temperature of the sample is precisely controlled during the measurement as density is temperature-dependent.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination and validation of a physical property of a chemical compound.



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Caption: Generalized workflow for physical property determination.

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